

# Physical and chemical properties of pentyl carbonotrithioate

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## Compound of Interest

Compound Name: *Pentyl carbonotrithioate*

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## An In-depth Technical Guide to Pentyl Carbonotrithioate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pentyl carbonotrithioate** is an organosulfur compound belonging to the trithiocarbonate class of molecules. Its primary significance lies in the field of polymer chemistry, where it serves as a highly effective chain transfer agent in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization. This controlled radical polymerization technique allows for the synthesis of polymers with well-defined molecular weights, low polydispersity, and complex architectures. While its applications in medicinal chemistry and drug delivery are being explored due to its ability to form stable polymers, its predominant use remains in materials science. This guide provides a comprehensive overview of the physical and chemical properties of **pentyl carbonotrithioate**, a detailed experimental protocol for its synthesis, and a visualization of the synthetic workflow.

### Physical and Chemical Properties

The known physical and chemical properties of **pentyl carbonotrithioate** are summarized in the table below. It is important to note that while some data is available, specific values for

properties such as melting point, refractive index, and vapor pressure are not readily found in the current literature.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> S <sub>3</sub>	[1]
Molecular Weight	180.35 g/mol	[1]
CAS Number	113099-70-0	[1]
Appearance	Colorless to pale yellow liquid	[1]
Density	Approximately 1.1 g/cm <sup>3</sup>	[1]
Boiling Point	Approximately 160°C under standard atmospheric conditions	[1]
Solubility	Soluble in organic solvents such as acetone and dichloromethane; Insoluble in water.	[1]
Reactivity	Sensitive to moisture and air; should be handled under an inert atmosphere to prevent degradation. The sulfur atoms can undergo nucleophilic attack.	[1]

## Experimental Protocols

The following is a detailed experimental protocol for the synthesis of **pentyl carbonotrithioate**, adapted from general methods for trithiocarbonate synthesis.[2][3][4]

Objective: To synthesize **S-pentyl carbonotrithioate**.

Materials:

- 1-Pentanethiol

- Carbon disulfide ( $\text{CS}_2$ )
- Sodium hydroxide ( $\text{NaOH}$ ) or other suitable base (e.g., triethylamine)
- An appropriate alkylating agent (e.g., methyl iodide or benzyl bromide to form an unsymmetrical trithiocarbonate, or a second equivalent of a pentyl halide for a symmetrical one. For this protocol, we will assume the formation of a symmetrical dipentyl trithiocarbonate).
- 1-Bromopentane
- Solvent (e.g., isopropanol/water mixture, acetone, or tetrahydrofuran)
- Inert gas (Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)

#### Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a condenser with a nitrogen/argon inlet, and a dropping funnel is assembled. The system is flushed with an inert gas to ensure an oxygen- and moisture-free environment.
- **Base and Thiol Reaction:** A solution of sodium hydroxide in a minimal amount of water is prepared and added to the reaction flask, followed by the addition of the main solvent (e.g., isopropanol). The mixture is cooled in an ice bath to  $0-5^\circ\text{C}$ . 1-Pentanethiol is then added dropwise to the cooled basic solution with continuous stirring.

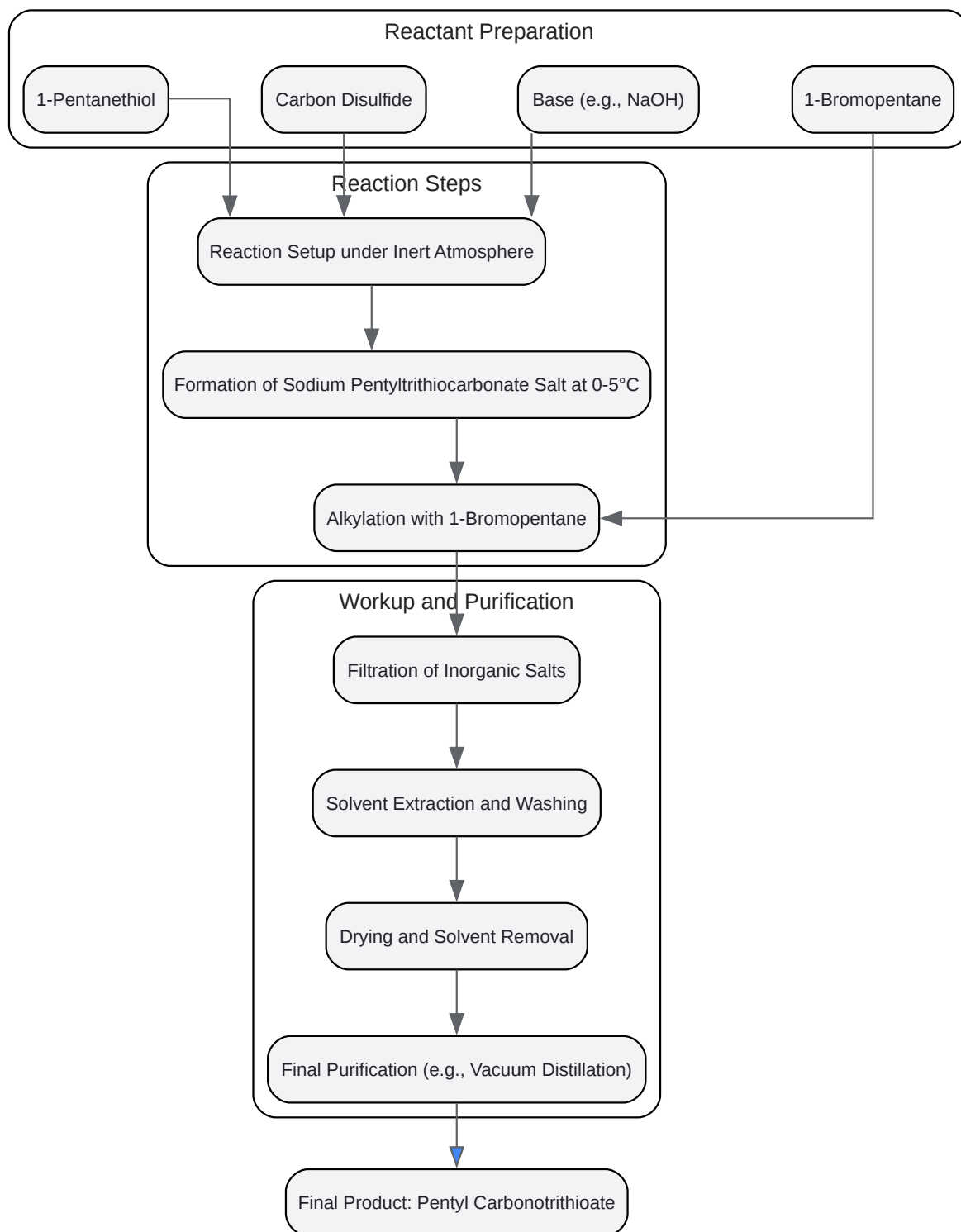
- **Formation of the Trithiocarbonate Salt:** After the addition of the thiol is complete, carbon disulfide is added dropwise via the dropping funnel, ensuring the temperature remains between 0 and 5°C. The reaction mixture will typically change color to a yellow or orange, indicating the formation of the sodium pentyltrithiocarbonate salt. The mixture is stirred at this temperature for an additional 30-60 minutes.
- **Alkylation:** 1-Bromopentane is then added dropwise to the reaction mixture. The reaction is allowed to slowly warm to room temperature and then stirred for several hours (or overnight) to ensure the completion of the alkylation reaction.
- **Workup and Purification:**
  - The reaction mixture is filtered to remove any inorganic salts (e.g., sodium bromide).
  - The filtrate is concentrated under reduced pressure using a rotary evaporator to remove the bulk of the solvent.
  - The residue is taken up in an organic solvent like dichloromethane and washed sequentially with water and brine in a separatory funnel to remove any remaining water-soluble impurities.
  - The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **pentyl carbonotrithioate**.
- **Final Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel to obtain the final, pure **pentyl carbonotrithioate** as a colorless to pale yellow liquid.

**Safety Precautions:** 1-Pentanethiol and carbon disulfide are volatile and have strong, unpleasant odors. All manipulations should be carried out in a well-ventilated fume hood. Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times.

## Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis of **pentyl carbonotrithioate**.

## Synthesis of Pentyl Carbonotrithioate

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